

Dichloroglyoxime chemical and physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dichloroglyoxime

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An In-depth Technical Guide to **Dichloroglyoxime**: Properties, Synthesis, and Applications

Introduction

Dichloroglyoxime (CAS No. 2038-44-0) is a versatile chemical compound with significant utility across various scientific disciplines, including organic synthesis, coordination chemistry, and analytical chemistry.[1][2] Its unique structure and reactivity make it a valuable precursor for the synthesis of complex nitrogen-rich heterocyclic compounds, which are often key intermediates in the development of pharmaceuticals and agrochemicals.[1][2] This technical guide provides a comprehensive overview of the chemical and physical properties, experimental protocols for synthesis and analysis, and key applications of **dichloroglyoxime** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Dichloroglyoxime is typically a white to orange or green crystalline powder.[2][3] It is soluble in polar organic solvents.[3] A summary of its core physical and chemical properties is presented below.

Table 1: General Chemical and Physical Properties of **Dichloroglyoxime**

| Property | Value | Source(s) |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------|
| CAS Number | 2038-44-0 | [2] [3] [4] |
| Molecular Formula | C ₂ H ₂ Cl ₂ N ₂ O ₂ | [2] [4] [5] |
| Molecular Weight | 156.95 g/mol | [1] [2] [4] [5] |
| Appearance | White, orange, or green crystalline powder | [2] |
| Melting Point | 200-204 °C [1] [2] [3] ; 213 °C (decomposes) [3] [6] [7] [8] | [1] [2] [3] [6] [7] [8] |
| Boiling Point | 335 °C | [3] [7] [8] [9] |
| Density | 1.80 g/cm ³ | [3] [7] [8] [9] |
| Flash Point | 156 °C | [3] [7] [8] [9] |
| pKa (Predicted) | 3.45 ± 0.10 | [3] [8] |
| Storage | Room temperature, in a cool, dark, dry place under inert gas | [1] [4] |

Table 2: Computed and Spectral Properties

| Property | Value | Source(s) |
|------------------------------|--------------------------------------------------------|-----------|
| IUPAC Name | (1E,2E)-N,N'-dihydroxyethanediimidoyl dichloride | [5] |
| InChI | InChI=1S/C2H2Cl2N2O2/c3-1(5-7)2(4)6-8/h7-8H/b5-1+,6-2+ | [3][5] |
| XLogP3 | 2.0 | [9] |
| Hydrogen Bond Donor Count | 2 | [5] |
| Hydrogen Bond Acceptor Count | 4 | [5] |
| Rotatable Bond Count | 1 | [5] |
| Exact Mass | 155.9493327 Da | [5] |
| Polar Surface Area | 65.2 Å ² | [5] |

Molecular Structure

The structure of **dichloroglyoxime** features a central carbon-carbon single bond, with each carbon atom double-bonded to a nitrogen atom, which in turn is bonded to a hydroxyl group and a chlorine atom.

Figure 1: Chemical structure of **Dichloroglyoxime**.

Experimental Protocols

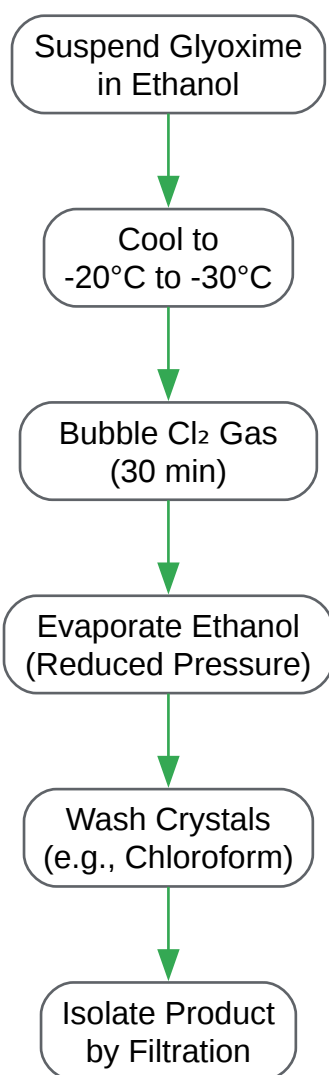
Synthesis Methodologies

Dichloroglyoxime is primarily synthesized from glyoxime. Both traditional and modern, safer methods are employed.

4.1.1. Traditional Synthesis: Chlorination with Elemental Chlorine

This method involves the direct reaction of glyoxime with elemental chlorine gas.[10]

- Materials: Glyoxime, 95% ethanol, chlorine gas.
- Protocol:
 - Suspend glyoxime (e.g., 17.6 g) in 95% ethanol in a reaction vessel.[\[1\]](#)
 - Cool the suspension to a low temperature, typically between -20 °C and -30 °C.[\[1\]](#)
Maintaining this temperature is crucial for stabilizing the monochloroglyoxime intermediate, which allows for a near-quantitative conversion.[\[1\]](#)
 - Bubble elemental chlorine gas through the stirred suspension for approximately 30 minutes.[\[1\]](#)[\[10\]](#)
 - After the reaction is complete, evaporate the ethanol under reduced pressure.
 - Wash the resulting crystals with a suitable solvent, such as chloroform, to purify the product.
 - Isolate the **dichloroglyoxime** product by filtration. Yields for this method are reported to be in the range of 77% to 97%.[\[1\]](#)[\[10\]](#)



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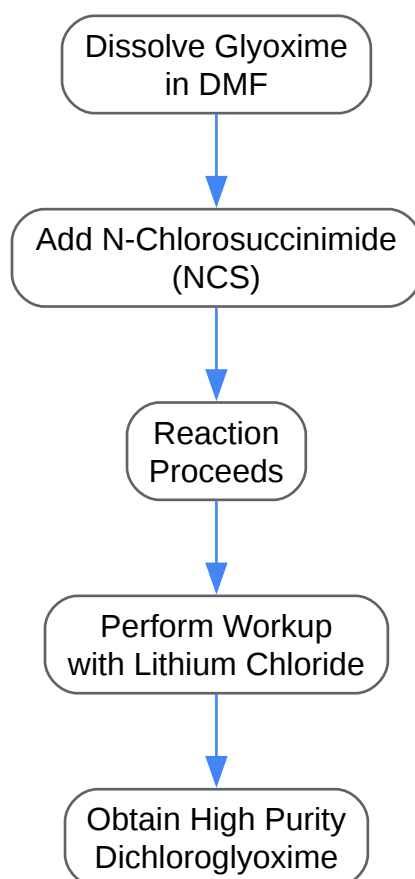
Figure 2: Workflow for the traditional synthesis of **Dichloroglyoxime**.

4.1.2. Chlorine Gas-Free Synthesis: Using N-Chlorosuccinimide (NCS)

To avoid the hazards associated with handling elemental chlorine gas, a safer "greener" method using N-chlorosuccinimide (NCS) has been developed.^{[10][11][12]}

- Materials: Glyoxime, N-chlorosuccinimide (NCS), dimethylformamide (DMF), lithium chloride (LiCl).
- Protocol:

- Dissolve glyoxime in DMF.
- Add NCS to the solution. NCS is a solid, making it easier and safer to handle than chlorine gas.[10]
- Allow the reaction to proceed. A previously reported version of this method resulted in an inseparable complex of **dichloroglyoxime** and DMF.[10]
- To obtain pure **dichloroglyoxime**, perform a workup using lithium chloride.[10][11] This improved method avoids the need for recrystallization from hazardous solvents like toluene.[10]
- This procedure provides **dichloroglyoxime** in high purity with yields comparable to the traditional chlorine gas method.[10][11][12]



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Figure 3: Workflow for the chlorine gas-free synthesis of **Dichloroglyoxime**.

4.1.3. Alternative Synthesis: Using Oxone® and HCl

Another method avoids chlorine gas by using potassium monopersulfate (commercially known as Oxone®) and concentrated hydrochloric acid.[\[13\]](#)[\[14\]](#)

- Materials: Glyoxime, dimethylformamide (DMF), concentrated hydrochloric acid, potassium monopersulfate (Oxone®), diethyl ether.
- Protocol:
 - Prepare a solution of concentrated hydrochloric acid in DMF.[\[13\]](#)[\[14\]](#)
 - Dissolve glyoxime in this reaction solution.[\[13\]](#)[\[14\]](#)
 - Slowly add potassium monopersulfate to the mixed solution and stir at room temperature for approximately 2 hours to complete the chlorination reaction.[\[13\]](#)[\[14\]](#)
 - Add distilled water to the reaction mixture.
 - Extract the product using an organic solvent, such as diethyl ether.[\[13\]](#)[\[14\]](#)
 - Wash the extracted organic layer with an aqueous HCl solution and brine, then dry it with a drying agent like MgSO_4 .[\[13\]](#)[\[14\]](#)
 - Perform vacuum distillation to obtain the final solid product with high purity (>99%) and high yield (~90%).[\[14\]](#)

Analytical and Characterization Methods

Several analytical techniques are crucial for confirming the purity, structure, and properties of **dichloroglyoxime** and its derivatives.

- Titration: Purity of **dichloroglyoxime** is often determined by titration, with assays typically showing $\geq 98\%$ purity.[\[1\]](#)[\[2\]](#)
- X-ray Diffraction (XRD): Single-crystal XRD is a powerful technique used to determine the precise three-dimensional atomic structure of crystalline **dichloroglyoxime** and its metal

complexes.^[1] For instance, a cocrystal of **dichloroglyoxime** was found to crystallize in a triclinic system with a P-1 space group.^[1]

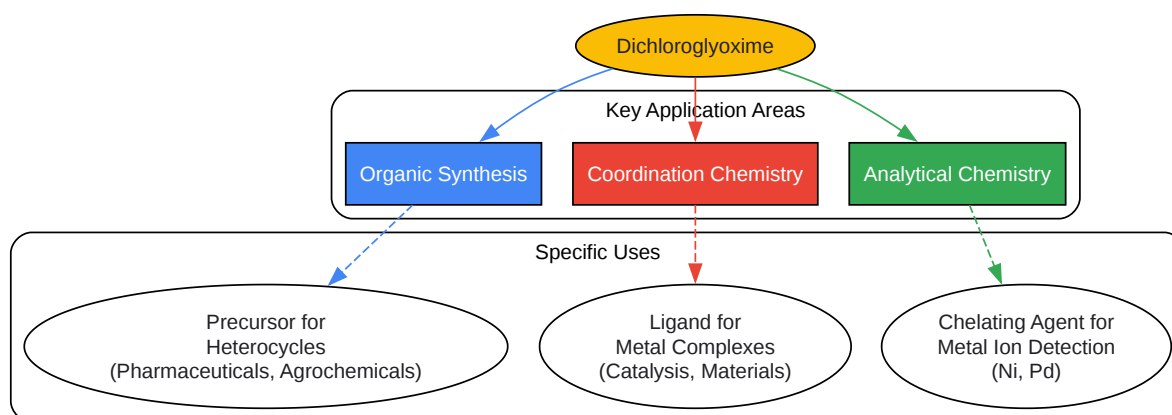
- Spectroscopy (NMR, IR): Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are standard methods used to confirm the chemical structure of synthesized **dichloroglyoxime**.^[12]
- Mass Spectrometry (MS): MS is used to determine the molecular weight and fragmentation pattern of the compound, confirming its identity.^[1] Techniques such as Fast Atom Bombardment (FAB) can be used for analyzing polar and non-volatile compounds like **dichloroglyoxime**.^[1]
- Differential Scanning Calorimetry (DSC): DSC analysis is used to study the thermal properties of **dichloroglyoxime**, such as its melting point and decomposition temperature.^[12]

Applications in Research and Development

Dichloroglyoxime is a key building block and reagent in multiple areas of chemical research and development.

- Organic Synthesis: It is a fundamental precursor for synthesizing nitrogen-rich heterocyclic compounds like tetrazoles and furazans, which are important intermediates in the development of pharmaceuticals and agrochemicals.^{[1][2]}
- Coordination Chemistry: **Dichloroglyoxime** acts as a versatile ligand, forming stable complexes with various transition metals, including nickel, cobalt, and copper.^[1] These complexes are investigated for their potential in catalysis and advanced materials science.^{[1][2]}
- Analytical Chemistry: It serves as an effective chelating agent for the detection and quantification of metal ions, particularly nickel and palladium, in various samples.^[2]
- Biochemical Research: Studies have shown that **dichloroglyoxime** can act as a reversible, uncompetitive inhibitor of the enzyme lysozyme, making it a useful tool for studying enzyme kinetics and inhibition mechanisms.^[1]

- Antimicrobial Agent: The compound exhibits antimicrobial properties, which are attributed to its ability to chlorinate proteins and react with components of bacterial cell walls.[1][4] It is also used as a high-efficiency industrial fungicide.[3][8]



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Figure 4: Logical relationship of **Dichloroglyoxime** to its primary applications.

Safety and Handling

According to Safety Data Sheets (SDS), **dichloroglyoxime** is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.[15]

- Handling: Handle in a well-ventilated place.[16] Wear appropriate personal protective equipment (PPE), including protective gloves, safety glasses or face shield, and a dust respirator if aerosol generation is possible.[15][16] Avoid contact with skin, eyes, and clothing.[15][16]
- Storage: Store in a tightly closed container in a cool, dark, and dry place.[1][16] It is recommended to store under an inert gas as the material may be moisture sensitive.[4]

- First Aid: In case of inhalation, move to fresh air.[15][16] For skin contact, wash off with soap and plenty of water.[15] For eye contact, rinse cautiously with water for several minutes.[15][16] If swallowed, rinse mouth with water and seek medical attention.[15][16]

This guide provides a foundational understanding of **dichloroglyoxime** for professionals in research and drug development. For specific applications and handling procedures, always refer to the latest Safety Data Sheet and relevant published literature.

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- To cite this document: BenchChem. [Dichloroglyoxime chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8113669#dichloroglyoxime-chemical-and-physical-properties]

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